A Comparative Guide to the Infrared Spectroscopy of the Aldehyde Functional Group

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Compound of Interest

Compound Name:	*(S)-3-phenylbutanal*
CAS No.:	*53531-19-4*
Cat. No.:	*B8273098*

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This guide provides a comprehensive comparison of the infrared (IR) spectroscopy of the aldehyde functional group with other common carbonyl-containing compounds. It includes detailed experimental protocols and quantitative data to aid in the identification and characterization of aldehydes in various molecular contexts.

Distinguishing Aldehydes: Key Spectral Features

The aldehyde functional group (-CHO) presents a unique combination of absorption bands in an IR spectrum, allowing for its differentiation from other carbonyl groups such as ketones, carboxylic acids, and esters. The two most telling features are the carbonyl (C=O) stretch and the characteristic carbon-hydrogen (C-H) stretch of the aldehyde group itself.

The carbonyl stretch of an aldehyde typically appears as a strong, sharp band.[1] Its position is sensitive to the electronic environment. Saturated aliphatic aldehydes exhibit a C=O stretching vibration in the range of 1740-1720 cm^{-1}.[2][3] Conjugation with a double bond or an aromatic

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ring delocalizes the pi electrons of the carbonyl group, resulting in a lower absorption frequency, typically between 1710-1685 cm^{-1}.[2][4]

What truly sets aldehydes apart is the aldehydic C-H stretch. This feature manifests as one or two moderate-intensity bands in the region of 2830-2695 cm^{-1}.[2] Often, two distinct peaks are observed around 2850 cm^{-1} and 2750 cm^{-1}.[5] The appearance of this doublet is a result of Fermi resonance between the fundamental C-H stretching vibration and the first overtone of the C-H bending vibration.[5] The peak around 2720 cm^{-1} is particularly diagnostic as it appears in a region where few other absorptions occur, making it a reliable indicator of an aldehyde.[2]

Comparative Analysis of Carbonyl Compounds

The precise frequency of the C=O stretch is a powerful tool for distinguishing between different carbonyl-containing functional groups. The following table summarizes the characteristic C=O stretching frequencies for aldehydes and other common carbonyl compounds.

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Functional Group	Structural Formula	C=O Stretching Frequency (cm^{-1})	Key Distinguishing Features in IR Spectrum
Saturated Aldehyde	R-CHO (R = alkyl)	1740 - 1720[2]	Strong C=O stretch; Two moderate C-H stretches (~2850 and ~2750 cm^{-1})[5]
α,β-Unsaturated Aldehyde	R-CH=CH-CHO	1710 - 1685[2]	C=O stretch at lower frequency due to conjugation; Aldehydic C-H stretches present[2]
Aromatic Aldehyde	Ar-CHO	1710 - 1685[4]	C=O stretch at lower frequency due to conjugation; Aldehydic C-H stretches present[4]
Saturated Ketone	R-CO-R' (R, R' = alkyl)	~1715[1]	Strong C=O stretch; Absence of aldehydic C-H stretches.
α,β-Unsaturated Ketone	R-CH=CH-CO-R'	1685 - 1665	C=O stretch at lower frequency due to conjugation; Absence of aldehydic C-H stretches.
Carboxylic Acid	R-COOH	1760 (monomer), ~1710 (dimer)	Very broad O-H stretch (3300-2500 cm^{-1}); Strong C=O stretch.
Ester	R-COOR'	1750 - 1735[1]	Strong C=O stretch; Strong C-O stretch (1300-1000 cm^{-1}).[6]

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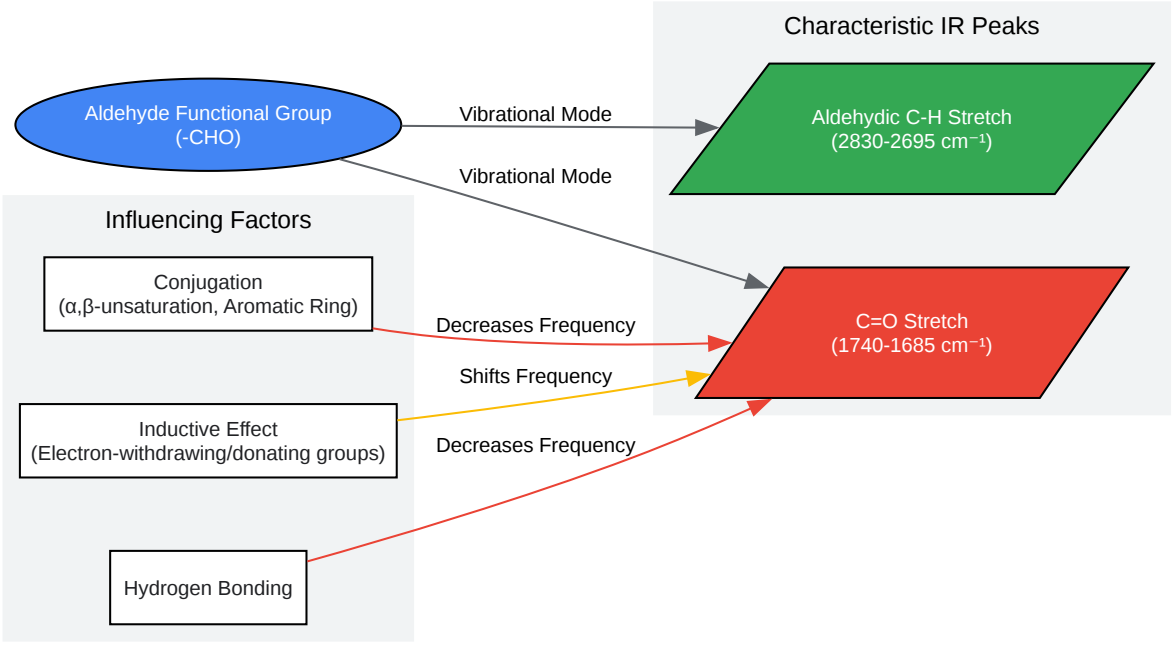
Amide	R-CONH₂, R-CONHR', R-CONR'R''	1690 - 1630[1]	C=O stretch at a lower frequency; N-H stretch (if primary or secondary amide) around 3300 cm^{-1}.

Factors Influencing Aldehyde IR Absorptions

Several structural factors can influence the exact position of the characteristic aldehyde absorption bands. Understanding these effects is crucial for accurate spectral interpretation.



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